

A Comprehensive Technical Guide to Gibberellin A6: Structure, Properties, and Biological Function

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Compound of Interest

Compound Name:	Gibberellin A6
CAS No.:	19147-78-5
Cat. No.:	B232209

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Abstract

Gibberellin A6 (GA6) is a member of the large and diverse family of gibberellin plant hormones, which are critical regulators of plant growth and development. As a C19-gibberellin, GA6 is characterized by a complex tetracyclic diterpenoid structure derived from the ent-gibberellane skeleton.^{[1][2][3]} This guide provides an in-depth technical overview of **Gibberellin A6**, beginning with its precise chemical structure and physicochemical properties. We will explore its biosynthetic pathway, which spans multiple cellular compartments, and delve into its physiological roles, including the molecular mechanism of action involving the GID1 receptor and degradation of DELLA repressor proteins. Furthermore, this document outlines established methodologies for the extraction, purification, and analytical quantification of GA6, offering a valuable resource for researchers investigating phytohormone function and its potential applications.

Section 1: Chemical Identity and Structure of Gibberellin A6

Gibberellin A6 is a naturally occurring C19-gibberellin first identified in *Phaseolus coccineus*.

[1] Its structure is distinguished from other gibberellins, such as Gibberellin A1, by the presence of an epoxide group across the C-2 and C-3 positions of the A-ring.[1] This modification, along with other key functional groups, dictates its biological activity and interaction with cellular machinery.

Identifier	Value
Systematic Name	(1R,2R,5S,8S,9S,10R,11S,12R,14S)-5-hydroxy-11-methyl-6-methylidene-17-oxo-13,16-dioxahexacyclo[9.4.2.15,8.01,10.02,8.012,14]octadecane-9-carboxylic acid[1]
Synonyms	GA6, ent-2alpha,3alpha-epoxy-13-hydroxy-20-norgibberell-16-en-19-oic acid 19,10-lactone[1]
CAS Number	19147-78-5[1]
Molecular Formula	C19H22O6[1][4]
Molecular Weight	346.4 g/mol [1]

The core structure is a tetracyclic diterpenoid based on the ent-gibberellane ring system, which consists of four rings labeled A, B, C, and D.[5] Being a C19-gibberellin, it has lost the 20th carbon atom and possesses a characteristic five-member lactone bridge linking carbons 4 and 10.[1][3]

Caption: Simplified 2D representation of the **Gibberellin A6** core rings and key functional groups.

Section 2: Physicochemical Properties

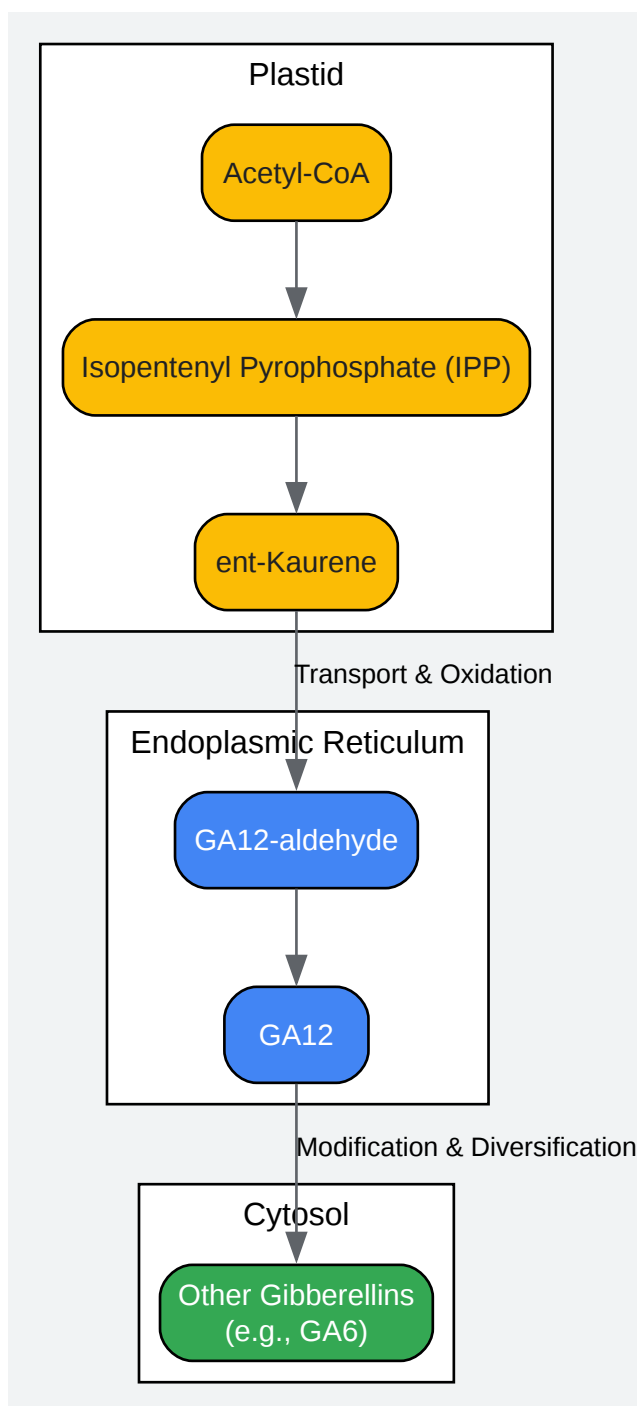
The physicochemical properties of a molecule are fundamental to understanding its solubility, stability, and transport within biological systems. The following table summarizes the key computed properties for **Gibberellin A6**.

Property	Value	Source
Molecular Weight	346.4 g/mol	PubChem[1]
XLogP3	0.2	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	6	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	346.14163842 Da	PubChem[1]
Topological Polar Surface Area	96.4 Å ²	PubChem[1]
Heavy Atom Count	25	PubChem[1]
Complexity	776	PubChem[1]

Section 3: Biosynthesis and Metabolism

Gibberellins are synthesized through the terpenoid pathway, a complex process that involves enzymes in three distinct subcellular compartments: the plastid, the endoplasmic reticulum, and the cytosol.[5][6] This compartmentalization allows for tight regulation of the metabolic flux.

- Stage 1 (Plastid): The pathway begins with acetyl-CoA, which is converted via the mevalonic acid pathway to isopentenyl pyrophosphate (IPP), a five-carbon building block.[5][7] IPP is then used to synthesize the 20-carbon diterpenoid precursor, ent-kaurene.[5]
- Stage 2 (Endoplasmic Reticulum): ent-Kaurene is transported to the endoplasmic reticulum, where it is sequentially oxidized by cytochrome P450 monooxygenases to form GA12.[2][5] GA12 is the first gibberellin in the pathway and serves as a common precursor for all other GAs.
- Stage 3 (Cytosol): In the cytoplasm, GA12 is converted into the vast array of different gibberellins, including GA6, through the action of 2-oxoglutarate-dependent dioxygenases.[2][5] These final steps involve hydroxylations and other modifications that determine the specific identity and biological activity of the resulting gibberellin.



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Caption: Compartmentalized biosynthesis pathway of gibberellins in a plant cell.

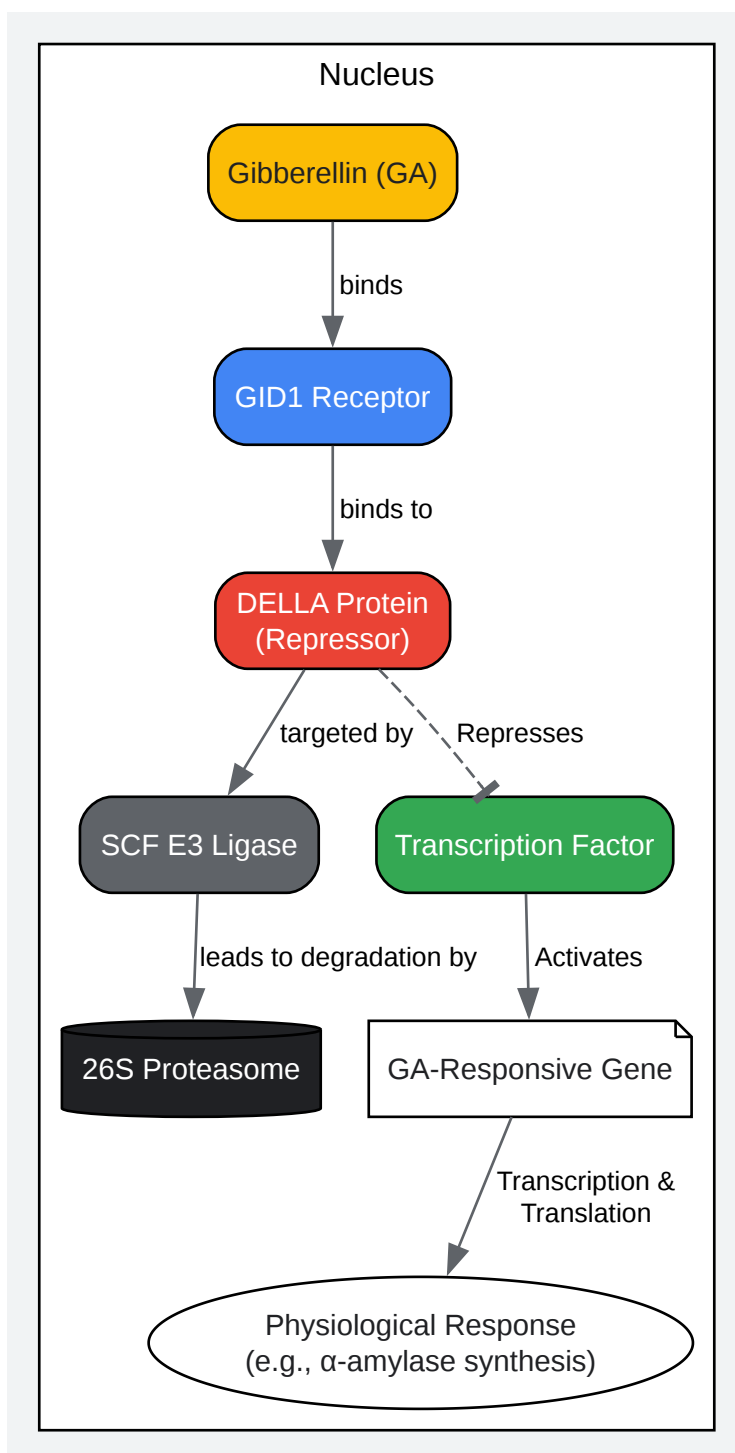
Section 4: Physiological Roles and Mechanism of Action

Gibberellins are pleiotropic hormones that regulate a wide array of developmental processes throughout the plant life cycle.[8][9] Key functions include promoting stem elongation, stimulating seed germination, breaking bud dormancy, and influencing flowering and fruit development.[8][10]

- **Stem Elongation:** GAs dramatically stimulate the elongation of internodes in stems.[9] This is achieved by promoting both cell elongation and cell division.[2][11] At the molecular level, GAs induce the expression of genes encoding cell wall-modifying proteins like expansins and xyloglucan endotransglycosylases (XETs), which increase cell wall extensibility.[11]
- **Seed Germination:** During germination, the embryo releases GAs, which diffuse to the aleurone layer surrounding the starchy endosperm. Here, GAs induce the synthesis and secretion of hydrolytic enzymes, most notably α -amylase, which breaks down stored starch into sugars.[8][12] These sugars provide the necessary energy and carbon skeletons to fuel the growth of the embryonic seedling.[12]

The molecular mechanism of GA action is a classic example of derepression signaling. In the absence of GA, plant growth is actively restrained by a family of transcriptional regulators known as DELLA proteins.

- **GA Perception:** Bioactive GA enters the cell and binds to its soluble nuclear receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1).[9]
- **Complex Formation:** The GA-GID1 complex undergoes a conformational change that enables it to bind to DELLA proteins.[9]
- **DELLA Degradation:** This new GA-GID1-DELLA complex is recognized by an SCF E3 ubiquitin ligase complex, which tags the DELLA protein for destruction by the 26S proteasome.[9][10]
- **Gene Expression:** With the DELLA repressor removed, transcription factors are free to bind to the promoters of GA-responsive genes, initiating their transcription and leading to a physiological response.[9][10]



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Caption: The Gibberellin signaling pathway, a model of derepression.

Section 5: Methodologies for Analysis

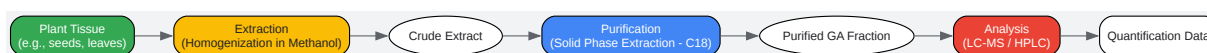
Accurate quantification of endogenous GA6 levels is critical for understanding its physiological roles. A typical workflow involves extraction from a complex plant matrix, followed by purification and analysis using chromatographic techniques.

Step 1: Extraction The initial step involves liberating the gibberellins from the plant tissue. Methanol is a commonly used solvent for this purpose due to its polarity, which allows for efficient extraction of these diterpenoid acids.[5] The plant material is typically homogenized in cold methanol to minimize enzymatic degradation.

Step 2: Purification and Cleanup Plant extracts contain a multitude of compounds that can interfere with analysis. Solid Phase Extraction (SPE) is a robust and widely adopted technique for sample cleanup and pre-concentration.[13] A reverse-phase C18 cartridge is frequently employed; the nonpolar C18 stationary phase retains the relatively nonpolar gibberellins while allowing more polar, interfering compounds to be washed away.[13]

Step 3: Detection and Quantification Several advanced chromatographic methods are available for the final analysis of gibberellins.

- **High-Performance Liquid Chromatography (HPLC):** HPLC, often coupled with a UV detector, is a powerful tool for separating and quantifying different gibberellins.[13][14]
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** This is the gold standard for phytohormone analysis. It combines the superior separation power of LC with the high sensitivity and specificity of mass spectrometry, allowing for definitive identification and precise quantification of GAs even at very low concentrations.[13]
- **Gas Chromatography-Mass Spectrometry (GC-MS):** An alternative technique that requires derivatization of the gibberellins to make them volatile. While highly sensitive, the extra sample preparation step can be a drawback.[13]



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Caption: General workflow for the extraction and analysis of **Gibberellin A6** from plant tissues.

Conclusion

Gibberellin A6, a distinct C19-gibberellin, is an integral component of the hormonal network governing plant life. Its unique chemical structure, featuring an epoxide on the A-ring, is a result of a highly regulated, multi-compartmental biosynthetic pathway. Through a sophisticated signaling mechanism involving the degradation of DELLA repressors, GA6 plays a vital role in critical processes such as stem growth and seed germination. The analytical methodologies detailed herein provide the necessary tools for researchers to further elucidate its precise functions and interactions within the complex web of plant development. Continued investigation into the properties and activities of GA6 and its relatives will undoubtedly deepen our understanding of plant biology and may offer new avenues for agricultural innovation.

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